

Application Notes and Protocols for Tuvatexib

Stock Solution Preparation in Cell Culture

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Compound of Interest

Compound Name: Tuvatexib

Cat. No.: B611512

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tuvatexib is a potent and selective small molecule inhibitor that modulates the interaction between Hexokinase 2 (HK2) and the voltage-dependent anion channel 1 (VDAC1) on the mitochondrial membrane.[1][2] By selectively dissociating HK2 from VDAC1, **Tuvatexib** disrupts glycolysis in cancer cells, leading to apoptosis, while not affecting normal cells that primarily express hexokinase 1.[1] These characteristics make **Tuvatexib** a subject of interest in cancer research as an antineoplastic agent.[2][3] Proper preparation of a **Tuvatexib** stock solution is the first critical step for in vitro studies to ensure accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Tuvatexib** stock solutions for cell culture applications.

Quantitative Data Summary

A summary of the key chemical and physical properties of **Tuvatexib** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₃ NO ₃	
Molecular Weight	337.41 g/mol	
Appearance	Colorless to light yellow liquid	
Purity	>98% (HPLC)	
Solubility	Soluble in DMSO at 100 mg/mL (296.38 mM)	

Experimental Protocol: Preparation of Tuvatexib Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Tuvatexib** in Dimethyl Sulfoxide (DMSO).

Materials

- **Tuvatexib** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath
- Sterile pipette tips

Procedure

- Pre-dissolution Handling:

- Before opening, bring the vial of **Tuvatexib** powder to room temperature to prevent moisture condensation.
- Handle the compound in a chemical fume hood, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Calculating the Required Mass:
 - To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 337.41 \text{ g/mol} = 3.3741 \text{ mg}$
 - Accurately weigh the calculated amount of **Tuvatexib** powder.
- Dissolution:
 - Add the weighed **Tuvatexib** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO. For a 10 mM stock from 3.3741 mg of **Tuvatexib**, add 1 mL of DMSO. For optimal solubility, it is recommended to use newly opened, anhydrous DMSO as it is hygroscopic.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath. Gentle warming to 37°C may also aid in complete dissolution.
 - Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional):
 - If sterility is a major concern for your cell culture experiments, the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:

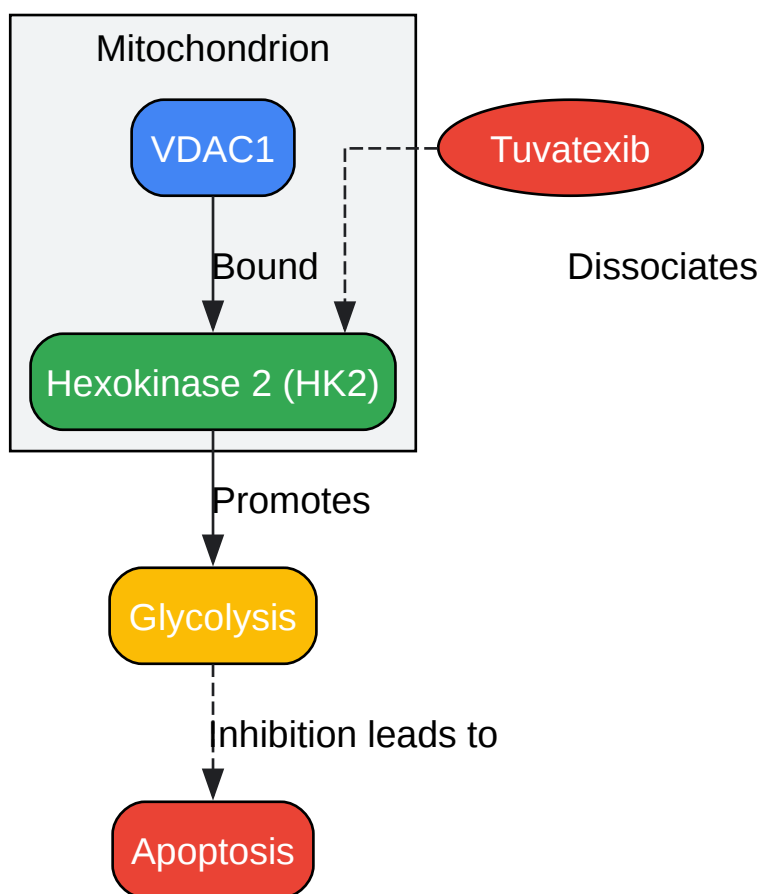
- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.
- For long-term storage (up to 6 months), store the aliquots at -80°C.
- For short-term storage (up to 1 month), aliquots can be stored at -20°C.
- The solid form of **Tuvatexib** should be stored at -20°C for long-term stability (up to 3 years).

Working Solution Preparation

- To prepare a working solution, thaw a single aliquot of the stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in your cell culture medium.
- It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5% and preferably at or below 0.1%.

Signaling Pathway and Workflow Diagrams

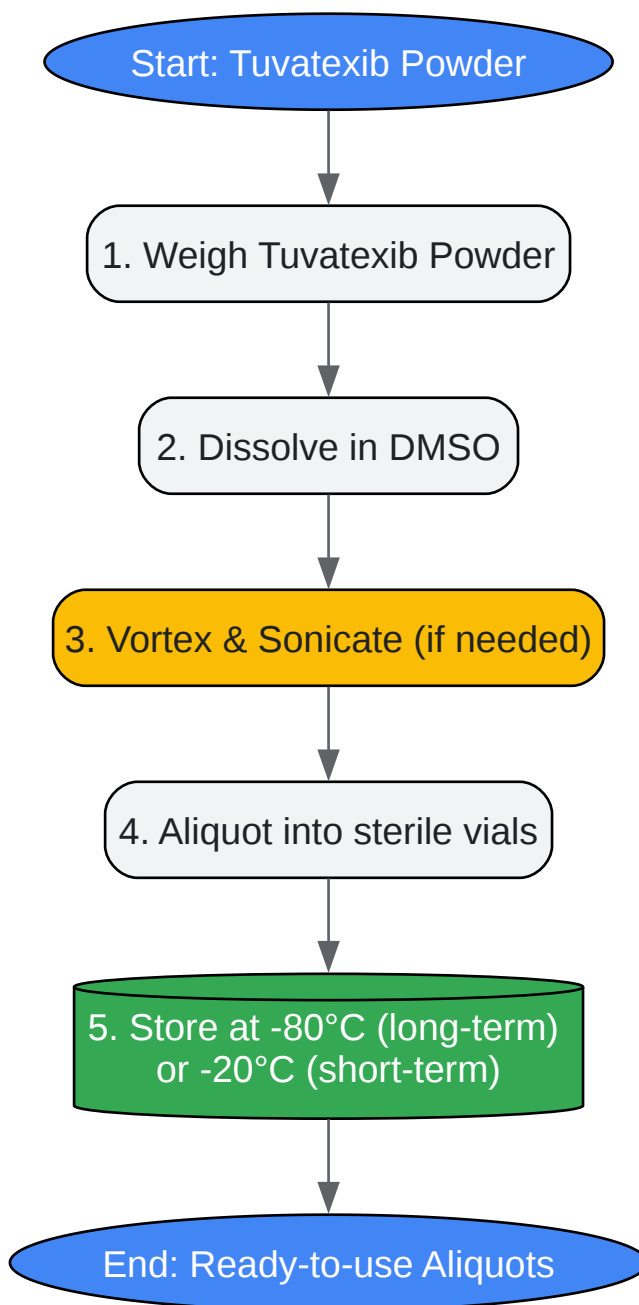
Tuvatexib's Mechanism of Action



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Caption: **Tuvatexib**'s mechanism of action.

Experimental Workflow for Tuvatexib Stock Solution Preparation



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Caption: Workflow for preparing **Tuvatexib** stock solution.

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